

solubility of 5-Chloro-6-methoxy-2-naphthaldehyde in organic solvents

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Compound of Interest

Compound Name: 5-Chloro-6-methoxy-2-naphthaldehyde

Cat. No.: B11883723

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An In-depth Technical Guide on the Solubility of 6-Methoxy-2-naphthaldehyde

Disclaimer: This guide provides information on the solubility of 6-Methoxy-2-naphthaldehyde. Due to a lack of publicly available data for **5-Chloro-6-methoxy-2-naphthaldehyde**, this related compound is presented as a reference. The substitution of a chlorine atom on the naphthalene ring will alter the physicochemical properties, including solubility. Therefore, the data herein should not be considered as a direct representation of the solubility of **5-Chloro-6-methoxy-2-naphthaldehyde**.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a summary of the available solubility data, experimental protocols, and relevant workflows for 6-Methoxy-2-naphthaldehyde.

Quantitative Solubility Data

The following table summarizes the known quantitative solubility of 6-Methoxy-2-naphthaldehyde in water.

Solvent	Temperature (°C)	Solubility (mg/L)
Water	25	150.1[1][2]

Qualitative Solubility Data

The qualitative solubility of 6-Methoxy-2-naphthaldehyde in various organic solvents is summarized below.

Solvent	Solubility	Notes
Chloroform	Slightly Soluble	
Methanol	Slightly Soluble	Sonication may improve dissolution[1][3][4]
Ethanol	Soluble	[5]
Dichloromethane	Soluble	[5]
Ethyl Acetate	Soluble in hot solvent	Used for recrystallization[6][7]
Dimethyl Sulfoxide (DMSO)	Soluble	Used as a reaction solvent[6]
1,4-Dioxane	Soluble	Used as a reaction solvent[6]

Experimental Protocols

Recrystallization of 6-Methoxy-2-naphthaldehyde from Ethyl Acetate

This protocol is based on a method described in a patent for the purification of 6-Methoxy-2-naphthaldehyde and can be used to infer its solubility characteristics in ethyl acetate.[6]

Objective: To purify crude 6-Methoxy-2-naphthaldehyde by recrystallization using ethyl acetate.

Materials:

- Crude 6-Methoxy-2-naphthaldehyde
- Ethyl acetate
- Activated carbon
- Heating apparatus with temperature control (e.g., heating mantle, hot plate)

- Reaction flask
- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- Filtration apparatus for hot filtration (e.g., heated funnel, fluted filter paper)
- Ice bath
- Filtration apparatus for collecting crystals (e.g., Büchner funnel, filter flask)
- Drying oven

Procedure:

- Dissolution: In a suitable flask, combine the crude 6-Methoxy-2-naphthaldehyde with ethyl acetate. The typical solid-to-liquid ratio is 1g of crude product to 5-10 mL of ethyl acetate.
- Heat the mixture to 70°C while stirring until the solid is completely dissolved.
- Decolorization: Add activated carbon to the solution. The mass of the activated carbon should be approximately 10% of the mass of the crude product.
- Maintain the temperature at 70°C and continue stirring for 30 minutes.
- Hot Filtration: Quickly filter the hot solution to remove the activated carbon. It is crucial to keep the solution hot during filtration to prevent premature crystallization.
- Crystallization: Allow the filtrate to cool to room temperature.
- Further, cool the filtrate in an ice bath to approximately 5°C.
- Stir the solution at this temperature for about 3 hours to promote crystallization.
- Crystal Collection: Collect the crystals by filtration.
- Drying: Dry the purified crystals in a blowing oven at 45°C for 8 hours.

General Protocol for Determining Solubility of Aromatic Aldehydes via High-Performance Liquid Chromatography (HPLC)

While a specific protocol for 6-Methoxy-2-naphthaldehyde is not detailed in the searched literature, a general method for determining the solubility of aromatic aldehydes using HPLC can be applied.^[8]

Objective: To quantitatively determine the solubility of an aromatic aldehyde in a given solvent.

Materials:

- Aromatic aldehyde (e.g., 6-Methoxy-2-naphthaldehyde)
- Selected organic solvent
- Internal standard
- Methanol or other suitable solvent for dilution
- HPLC system with a UV detector
- Syringe filters (e.g., 0.45 μm PES)
- HPLC vials
- Analytical balance
- Vortex mixer and/or sonicator
- Thermostatically controlled shaker or incubator

Procedure:

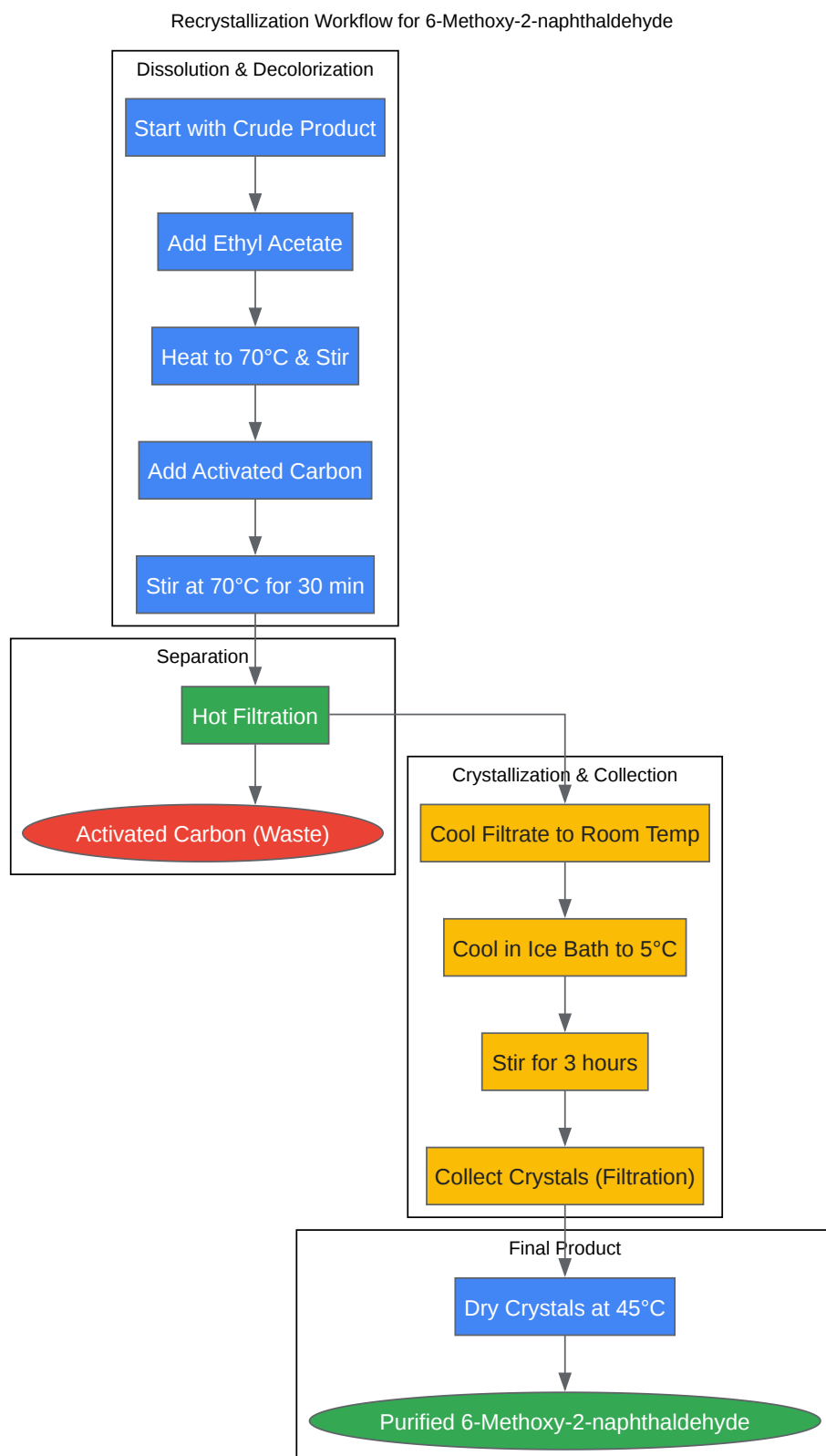
- Calibration Curve Preparation:
 - Prepare a series of standard solutions of the aromatic aldehyde in a suitable solvent (e.g., methanol) at known concentrations.

- Add a constant concentration of an internal standard to each standard solution.
- Analyze each standard by HPLC and construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Sample Preparation (Equilibrium Method):
 - Add an excess amount of the aromatic aldehyde to a known volume or mass of the solvent of interest in a sealed vial.
 - Agitate the mixture at a constant temperature for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
 - Allow the mixture to stand at the same constant temperature for any undissolved solid to settle.
- Sample Analysis:
 - Carefully withdraw a known volume of the supernatant (the saturated solution).
 - Filter the supernatant through a syringe filter to remove any undissolved particles.
 - Dilute a known volume of the filtered supernatant with a suitable solvent (e.g., methanol) to bring the concentration within the range of the calibration curve. Add the internal standard at the same concentration used for the calibration standards.
 - Analyze the diluted sample by HPLC.
- Calculation:
 - From the HPLC data, determine the peak area ratio of the aromatic aldehyde to the internal standard.
 - Use the calibration curve to determine the concentration of the aldehyde in the diluted sample.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the tested solvent at that

specific temperature.

Visualizations

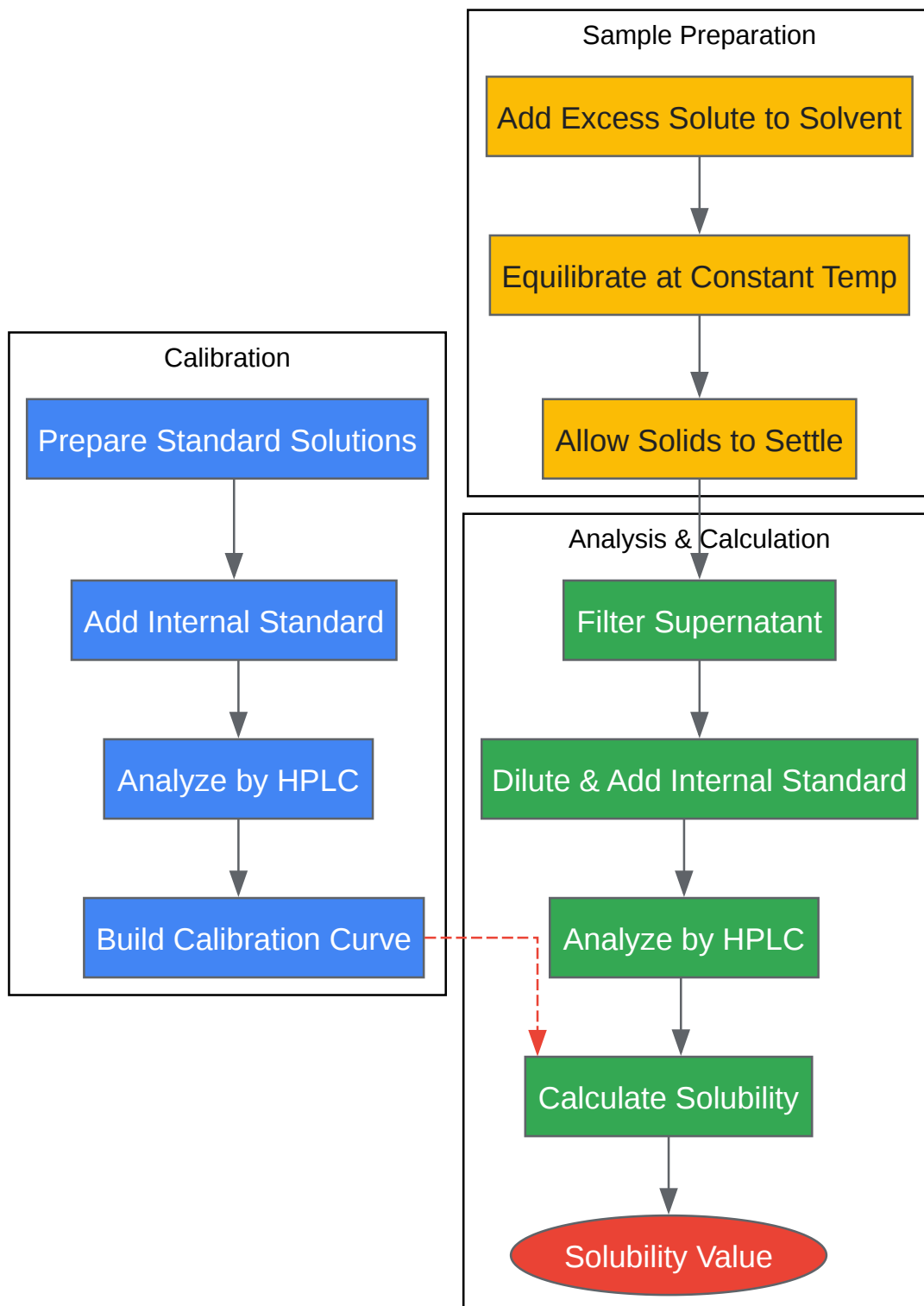
Below are diagrams illustrating the experimental workflows described.



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Caption: Recrystallization workflow for 6-Methoxy-2-naphthaldehyde.

General Workflow for Solubility Determination by HPLC

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Caption: General workflow for determining solubility by HPLC.

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References

- 1. 6-Methoxy-2-naphthaldehyde | 3453-33-6 [chemicalbook.com]
- 2. 6-Methoxy-2-naphthaldehyde | lookchem [lookchem.com]
- 3. 6-Methoxy-2-naphthaldehyde CAS#: 3453-33-6 [m.chemicalbook.com]
- 4. 6-Methoxy-2-naphthaldehyde | 3453-33-6 [amp.chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. CN113651680A - A kind of preparation method of 6-methoxyl group-2-naphthalene carboxaldehyde - Google Patents [patents.google.com]
- 7. CN102476983A - Synthetic method of 6-methoxy-2-naphthaldehyde - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
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